

Technical Support Center: Synthesis of 4-Bromo-3-fluoro-2-hydroxybenzaldehyde

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Compound of Interest

Compound Name: 4-Bromo-3-fluoro-2-hydroxybenzaldehyde

Cat. No.: B1529497

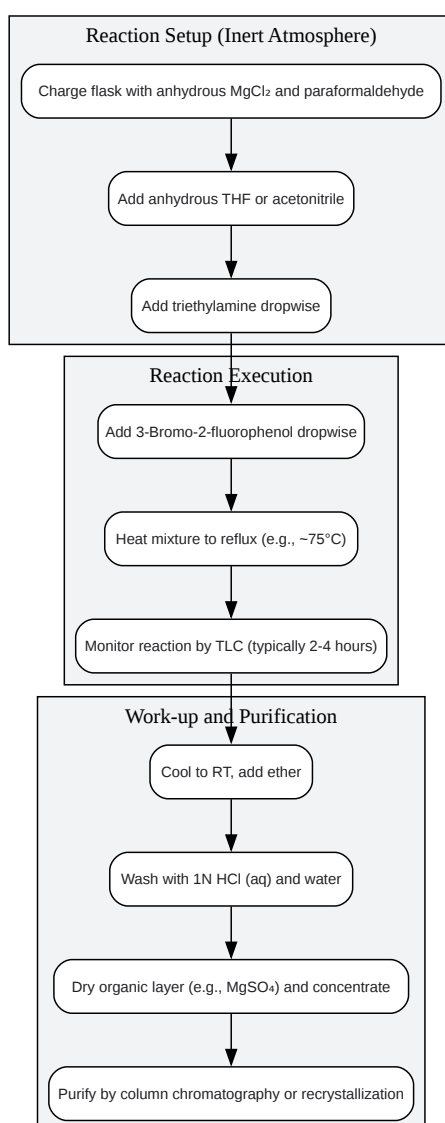
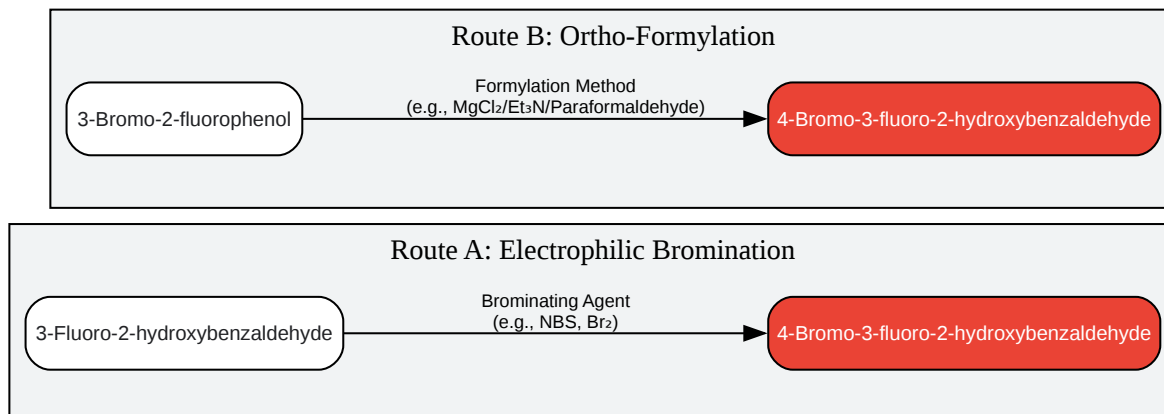
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Welcome to the technical support center for the synthesis of **4-Bromo-3-fluoro-2-hydroxybenzaldehyde**. This guide is designed for researchers, medicinal chemists, and process development scientists. Here, we provide in-depth troubleshooting advice and answers to frequently asked questions (FAQs) regarding the synthesis of this valuable, polysubstituted aromatic intermediate. Our focus is on providing practical, field-tested insights to help you navigate the challenges of this synthesis and optimize your experimental outcomes.

Two primary retrosynthetic pathways are commonly considered for the preparation of **4-Bromo-3-fluoro-2-hydroxybenzaldehyde**. This guide is structured to address the potential issues that may arise in each of these routes.

Visualizing the Synthetic Pathways

To provide a clear overview, the two main synthetic routes are illustrated below.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com